Application Notes and Protocols: Tri-o-tolyl Borate-Mediated Transformations

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Compound of Interest

Compound Name:	*Tri-o-tolyl Borate*
CAS No.:	*2665-12-5*
Cat. No.:	*B1580861*

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Introduction: The Role of **Tri-o-tolyl Borate** in Modern Organic Synthesis

Tri-o-tolyl borate, with the chemical formula $C_{21}H_{21}BO_3$, is an organoboron compound that is emerging as a versatile and mild Lewis acid catalyst in organic synthesis.[1][2] Its utility is particularly pronounced in transformations requiring the activation of carboxylic acids, such as amidation and esterification reactions. The electron-deficient boron center in **tri-o-tolyl borate** readily accepts a lone pair of electrons from the carbonyl oxygen of a carboxylic acid, thereby enhancing the electrophilicity of the carbonyl carbon and facilitating nucleophilic attack.[3][4] This mode of action provides a valuable metal-free alternative to traditional coupling reagents, which are often stoichiometric, hazardous, and generate significant chemical waste.[5][6]

The sterically hindered nature of the ortho-tolyl groups in **tri-o-tolyl borate** can influence its reactivity and selectivity compared to other trialkyl or triaryl borates. These steric factors can modulate the stability of the intermediate borate complexes and potentially offer unique reactivity profiles for challenging substrates. This document provides an in-depth guide to the

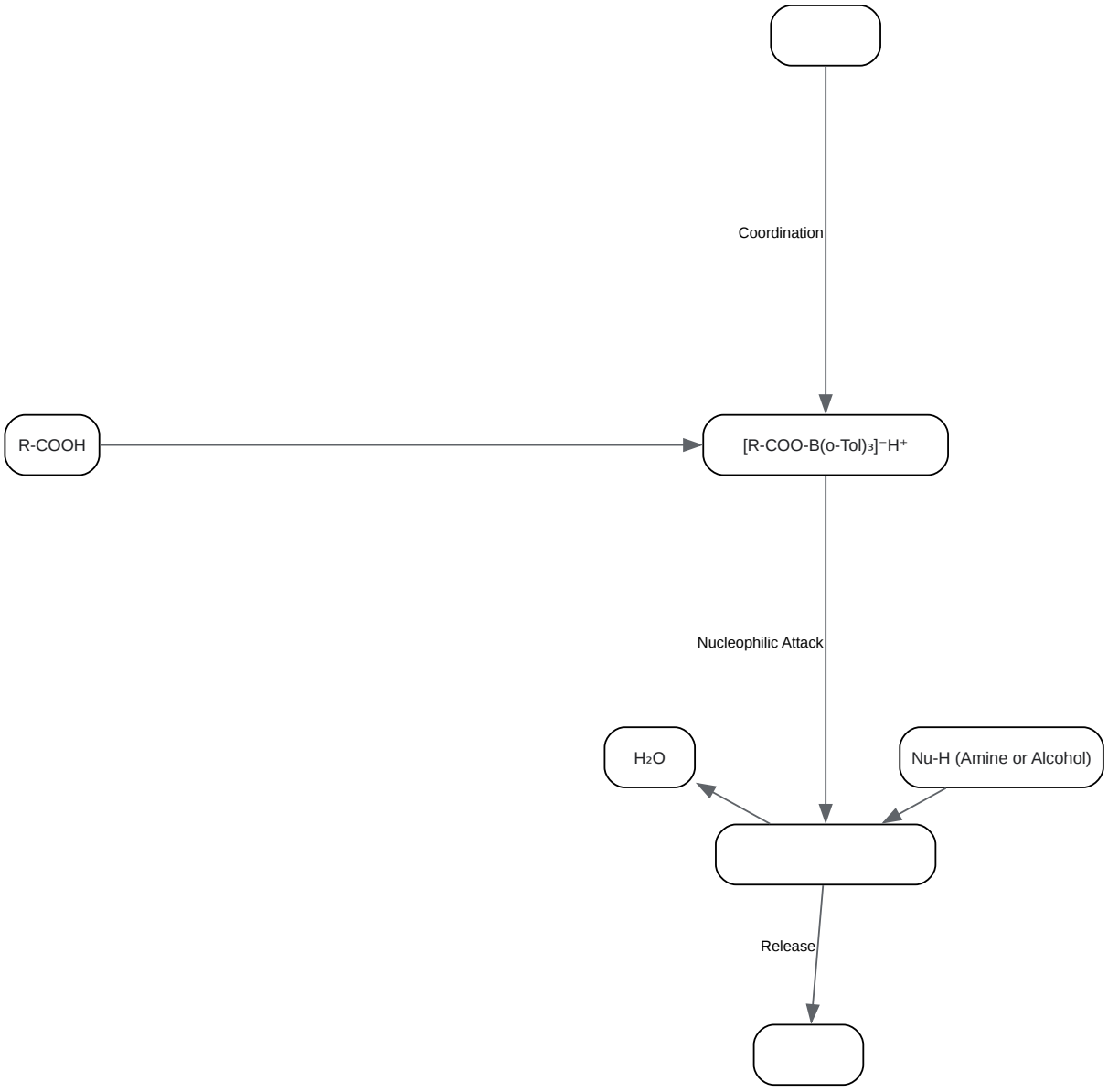
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typical reaction conditions for **tri-o-tolyl borate**-mediated transformations, with a focus on amidation and esterification reactions.

Mechanistic Overview: The Catalytic Cycle

The catalytic activity of **tri-o-tolyl borate** in amidation and esterification reactions proceeds through a common mechanistic pathway involving the activation of a carboxylic acid. The general catalytic cycle can be visualized as follows:

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